Application Note: Determination of Butocarboxim Sulfoxide in Soil Samples by Gas Chromatography

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *Butocarboxim sulfoxide*

Cat. No.: *B7801896*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Butocarboxim is a systemic insecticide used to control sucking insects on various crops. In the environment, particularly in soil, it can be metabolized to form degradation products such as **Butocarboxim sulfoxide**. Monitoring the levels of this metabolite is crucial for environmental risk assessment and food safety. While Butocarboxim and its metabolites are known to be thermally labile, making them challenging for direct gas chromatography (GC) analysis, this application note details a robust method for the determination of **Butocarboxim sulfoxide** in soil samples. The protocol employs a QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for sample extraction and cleanup, followed by a derivatization step to enhance thermal stability, and subsequent analysis by Gas Chromatography with a Nitrogen-Phosphorus Detector (GC-NPD). The NPD is highly selective for nitrogen-containing compounds like **Butocarboxim sulfoxide**, providing excellent sensitivity and minimizing matrix interference.[1][2][3]

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Experimental Protocols

1. Sample Preparation (QuEChERS Method)

This protocol is adapted from the widely used QuEChERS method for pesticide residue analysis in soil.[4]

- Reagents and Materials:
  - Acetonitrile (ACN), pesticide residue grade
  - Magnesium sulfate ($MgSO_4$), anhydrous
  - Sodium chloride (NaCl)
  - Primary secondary amine (PSA) sorbent
  - C18 sorbent
  - 50 mL polypropylene centrifuge tubes
  - 15 mL polypropylene centrifuge tubes
  - Vortex mixer
  - Centrifuge
- Procedure:
  - Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
  - Add 10 mL of acetonitrile.
  - Cap the tube and shake vigorously for 1 minute.
  - Add 4 g of anhydrous $MgSO_4$ and 1 g of NaCl.
  - Immediately cap and shake vigorously for 1 minute.

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- Centrifuge at 4000 rpm for 5 minutes.
- Transfer 1 mL of the supernatant (acetonitrile extract) to a 15 mL centrifuge tube containing 150 mg of PSA, 150 mg of anhydrous $MgSO_4$, and 50 mg of C18.
- Vortex for 30 seconds.
- Centrifuge at 4000 rpm for 5 minutes.
- The resulting supernatant is ready for derivatization.

2. Derivatization

To improve the thermal stability of **Butocarboxim sulfoxide** for GC analysis, a silylation step is performed. N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) is a common and effective silylating reagent for this purpose.[4][5]

- Reagents and Materials:
  - N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS) as a catalyst.
  - Pyridine, anhydrous
  - Heating block or water bath
  - GC vials with inserts
- Procedure:
  - Transfer 100 µL of the final extract from the QuEChERS cleanup into a GC vial insert.
  - Evaporate the solvent to dryness under a gentle stream of nitrogen at 40°C.
  - Add 50 µL of anhydrous pyridine to redissolve the residue.
  - Add 50 µL of BSTFA + 1% TMCS.
  - Cap the vial tightly and heat at 70°C for 30 minutes.

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- Cool the vial to room temperature before GC analysis.

3. Gas Chromatography (GC-NPD) Analysis

Residues of Butocarboxim and its metabolites, including the sulfoxide, can be determined by Gas Liquid Chromatography (GLC) with a Thermionic Ionization Detector (TID), a type of Nitrogen-Phosphorus Detector (NPD).[6]

- Instrumentation:
  - Gas Chromatograph equipped with a Nitrogen-Phosphorus Detector (NPD).
  - Capillary column: HP-5ms (30 m x 0.25 mm i.d., 0.25 µm film thickness) or equivalent.
- GC Conditions:
  - Injector Temperature: 250°C
  - Injection Mode: Splitless (1 µL injection volume)
  - Oven Temperature Program:
    - Initial temperature: 80°C, hold for 1 minute.
    - Ramp 1: 20°C/min to 180°C.
    - Ramp 2: 5°C/min to 280°C, hold for 5 minutes.
  - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
  - Detector Temperature: 300°C
  - Detector Gases: Hydrogen and Air, flow rates optimized for the specific instrument.

Data Presentation

The following table summarizes the expected performance characteristics of the method. These values are illustrative and based on typical performance for the analysis of derivatized carbamates in soil matrices. Actual performance should be validated in the user's laboratory.

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Parameter	Result
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	0.005 mg/kg
Limit of Quantification (LOQ)	0.015 mg/kg
Recovery (at 0.1 mg/kg)	85 - 105%
Relative Standard Deviation (RSD)	< 15%

Mandatory Visualization

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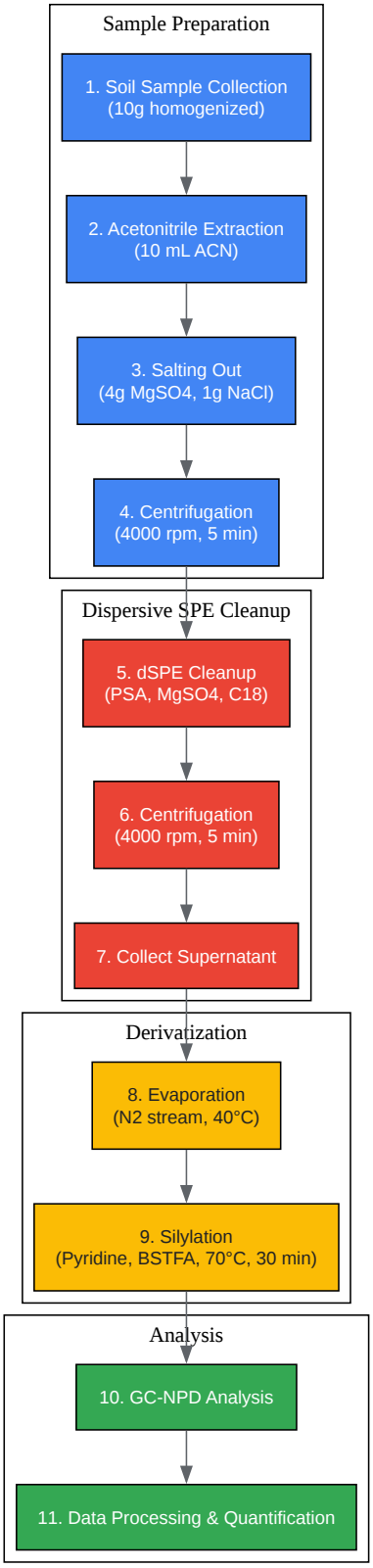

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Caption: Workflow for **Butocarboxim Sulfoxide** Analysis in Soil.

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